

Understanding trans-4-Isopropylcyclohexanecarboxylic Acid: A Quality Perspective

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Compound of Interest

	<i>trans</i> -4-
Compound Name:	<i>Isopropylcyclohexanecarboxylic acid</i>
Cat. No.:	B032055

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trans-4-Isopropylcyclohexanecarboxylic acid (CAS 7077-05-6) is a white to off-white crystalline solid.^[4] Its rigid cyclohexane core and the stereochemistry of the carboxylic acid group are crucial for its utility in synthesis. While specific Certificates of Analysis from various suppliers are not publicly available, a survey of supplier specifications reveals common quality benchmarks.

Table 1: Typical Specifications for **trans-4-Isopropylcyclohexanecarboxylic Acid**

Parameter	Typical Specification	Analytical Method
Appearance	White to Almost white powder to crystal	Visual
Purity (by GC)	>98.0% or ≥99.0%	Gas Chromatography (GC)
Purity (by Titration)	≥98.0%	Neutralization Titration
Melting Point	94.0 – 98.0 °C	Capillary Method
Identification	Conforms to structure	Spectroscopic Methods (e.g., NMR, IR)

The purity, determined by Gas Chromatography (GC), is a critical parameter, as is the confirmation of the trans-isomer content, which is essential for the desired stereochemistry in the final API.

Comparative Analysis: Alternatives to **trans-4-Isopropylcyclohexanecarboxylic Acid**

The choice of a starting material can be influenced by factors such as cost, availability, and downstream reaction performance. Here, we compare **trans-4-Isopropylcyclohexanecarboxylic acid** with two logical alternatives: its cis-isomer and trans-4-tert-butylcyclohexanecarboxylic acid.

cis-4-Isopropylcyclohexanecarboxylic Acid: The Stereochemical Counterpart

The primary distinction between the trans and cis isomers lies in the spatial arrangement of the isopropyl and carboxylic acid groups on the cyclohexane ring. In the more stable chair conformation, the trans isomer can have both bulky groups in the equatorial position, minimizing steric hindrance. Conversely, the cis isomer is forced to have one group in the axial position, leading to higher steric strain.

Table 2: Comparison of trans- vs. cis-4-Isopropylcyclohexanecarboxylic Acid

Property	trans-4-Isopropylcyclohexanecarboxylic Acid	cis-4-Isopropylcyclohexanecarboxylic Acid	Significance in Synthesis
Stereochemistry	Isopropyl and carboxyl groups on opposite sides of the ring	Isopropyl and carboxyl groups on the same side of the ring	The trans isomer is required for the specific stereochemistry of Nateglinide. ^{[7][8]}
Thermodynamic Stability	More stable	Less stable	The higher stability of the trans isomer makes it the thermodynamically favored product in isomerization reactions.
Reactivity	The equatorial carboxyl group is sterically accessible.	The axial carboxyl group can be more sterically hindered.	This can influence the rate and yield of subsequent acylation reactions.

The critical takeaway is that for syntheses where the specific three-dimensional structure is paramount, such as in many pharmaceutical applications, the use of the correct stereoisomer is non-negotiable.

trans-4-tert-Butylcyclohexanecarboxylic Acid: The Steric Analogue

trans-4-tert-Butylcyclohexanecarboxylic acid (CAS 2186-25-6) is an interesting comparator due to the even bulkier tert-butyl group, which acts as a conformational lock, ensuring the cyclohexane ring remains in a chair conformation with the substituent in the equatorial position.

Table 3: Comparison of trans-4-Isopropyl- vs. trans-4-tert-Butylcyclohexanecarboxylic Acid

Property	trans-4-Isopropylcyclohexanecarboxylic Acid	trans-4-tert-Butylcyclohexanecarboxylic Acid	Impact on Drug Development
Molecular Weight	170.25 g/mol [9]	184.28 g/mol [10]	A seemingly small change in molecular weight can alter the physicochemical properties of the final API, such as solubility and lipophilicity.
Steric Hindrance	Significant steric bulk from the isopropyl group.	Greater steric bulk from the tert-butyl group.	The increased steric hindrance of the tert-butyl group can influence reaction rates and may require more forcing reaction conditions.
Pharmacological Activity	The isopropyl group is a key structural feature of Nateglinide.	Substitution with a tert-butyl group would create a new chemical entity with potentially different pharmacological and toxicological profiles.	Any change to the core structure of a pharmaceutical intermediate necessitates a full cycle of drug discovery and development.

While **trans-4-tert-butylcyclohexanecarboxylic acid** shares structural similarities, its use in place of the isopropyl analogue would result in a different final molecule, underscoring the precise structural requirements in pharmaceutical synthesis.

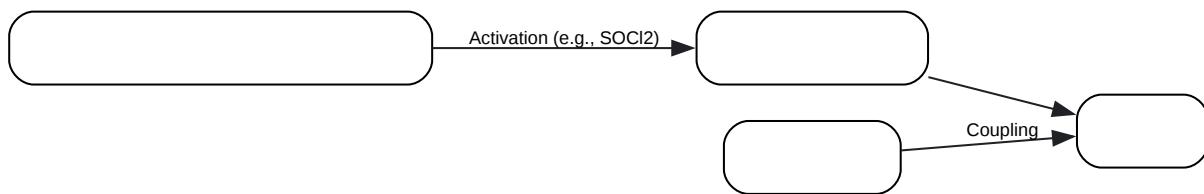
Experimental Protocols for Quality Assessment

To ensure the quality and suitability of **trans-4-Isopropylcyclohexanecarboxylic acid** for pharmaceutical synthesis, rigorous analytical testing is required. Below are detailed protocols for key analytical methods.

Purity Determination by Gas Chromatography (GC-FID)

Gas chromatography with flame ionization detection is a robust method for assessing the purity of volatile and semi-volatile compounds. For carboxylic acids, derivatization is often employed to improve volatility and peak shape.

Experimental Workflow for GC-FID Analysis



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